

# A Technical Guide to the Discovery and History of Carotenoid Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## Introduction

Carotenoids represent a vast and diverse class of natural pigments, with over 750 identified members responsible for the vibrant yellow, orange, and red hues observed in countless plants, algae, fungi, and bacteria.[1] Their significance extends far beyond aesthetics, as they play crucial roles in photosynthesis, photoprotection, and as precursors to essential signaling molecules in plants. In human health, carotenoids are recognized for their antioxidant properties and as the primary dietary source of vitamin A, a vital nutrient for vision, immune function, and cellular growth. This technical guide provides an in-depth exploration of the discovery and history of carotenoid research, detailing the key milestones, experimental methodologies, and analytical advancements that have shaped our understanding of these remarkable compounds.

## Early Discoveries and Foundational Research

The journey into the world of carotenoids began in the 19th century, with early chemists isolating these colorful compounds from natural sources. This era was characterized by meticulous observation and the development of fundamental chemical techniques.

## The First Isolation of "Carotin"

The initial discovery of what we now know as carotenoids is credited to the German pharmacist Heinrich Wilhelm Ferdinand Wackenroder. In 1831, while investigating the chemical constituents of carrots (*Daucus carota*), he isolated a crude, orange, crystalline substance which he named "carotin" (from the Latin *carota* for carrot).<sup>[2][3]</sup>

While Wackenroder's original detailed protocol is not readily available, based on the chemical practices of the time, the procedure would have likely involved the following steps:

- **Source Material:** A large quantity of fresh carrots.
- **Extraction:** The carrots would have been pulped and pressed to extract the juice. The pigments, being lipophilic, would have been associated with the solid pulp and oily components. Extraction would have likely been performed using a nonpolar solvent available at the time, such as diethyl ether or petroleum ether, to dissolve the pigments from the plant matrix.
- **Purification:** The solvent extract would have been subjected to a series of purification steps. This may have included washing with water to remove water-soluble impurities and repeated crystallization from the solvent to obtain a more purified, crystalline product.
- **Characterization:** Characterization at this time was limited to observation of physical properties such as color, crystal form, and melting point.

## Elucidating the Empirical Formula

For several decades following its initial isolation, the chemical nature of carotene remained a mystery. It was not until 1907 that the German chemist Richard Willstätter, along with his colleague Walter Mieg, determined the empirical formula of  $\beta$ -carotene to be  $C_{40}H_{56}$ .<sup>[2][3]</sup> This was a significant achievement that laid the groundwork for understanding the molecular structure of this and other carotenoids.

Willstätter and Mieg would have employed the techniques of elemental analysis, which were well-established by the early 20th century. The general protocol involves:

- **Sample Preparation:** A highly purified sample of  $\beta$ -carotene is meticulously weighed.

- **Combustion Analysis:** The sample is combusted in a stream of pure oxygen. This process converts all the carbon in the sample to carbon dioxide (CO<sub>2</sub>) and all the hydrogen to water (H<sub>2</sub>O).
- **Product Collection and Measurement:** The resulting CO<sub>2</sub> and H<sub>2</sub>O are passed through separate absorption tubes containing specific chemical agents that trap them. The mass of CO<sub>2</sub> and H<sub>2</sub>O produced is determined by weighing the absorption tubes before and after the combustion.
- **Calculation of Elemental Composition:** From the masses of CO<sub>2</sub> and H<sub>2</sub>O, the masses of carbon and hydrogen in the original sample are calculated. The percentage composition of each element is then determined.
- **Determination of Empirical Formula:** The percentage composition is used to determine the simplest whole-number ratio of atoms in the molecule, yielding the empirical formula.

## Unraveling the Structure of $\beta$ -Carotene

The definitive structural elucidation of  $\beta$ -carotene was a landmark achievement by the Swiss chemist Paul Karrer in 1930-1931.<sup>[2][3]</sup> His work, which earned him the Nobel Prize in Chemistry in 1937, revealed the long, conjugated polyene chain and the two  $\beta$ -ionone rings that characterize the molecule.<sup>[4][5]</sup> This was the first time the structure of any vitamin or provitamin had been established.<sup>[2][3]</sup>

Karrer's structural determination relied on a combination of classical organic chemistry techniques, as modern spectroscopic methods were not yet available. The general approach involved:

- **Chemical Degradation:** The  $\beta$ -carotene molecule was systematically broken down into smaller, identifiable fragments through controlled chemical reactions. Ozonolysis, a reaction that cleaves double bonds, was a key technique used to break the long polyene chain.
- **Identification of Fragments:** The smaller fragments were then isolated and their structures were determined using classical chemical methods, such as derivatization and comparison with known compounds.

- **Structural Reconstruction:** By piecing together the structures of the identified fragments, Karrer was able to deduce the overall structure of the parent  $\beta$ -carotene molecule. This was akin to solving a complex molecular puzzle.
- **Confirmation by Synthesis:** The proposed structure was ultimately confirmed by the total synthesis of  $\beta$ -carotene, which was achieved in 1950.

## The Dawn of Carotenoid Synthesis

The ability to synthesize carotenoids in the laboratory was a major turning point in the field, enabling large-scale production for commercial use and providing a means to confirm their structures.

### First Total Synthesis of $\beta$ -Carotene

In 1950, the first total syntheses of  $\beta$ -carotene were independently reported by several research groups, including those of Paul Karrer and Hans Herloff Inhoffen.<sup>[2]</sup> These groundbreaking syntheses paved the way for the industrial production of carotenoids.

### Industrial Synthesis of $\beta$ -Carotene

Following the first total synthesis, industrial-scale production of  $\beta$ -carotene began in the mid-1950s. Two major chemical companies, BASF and Hoffmann-La Roche, developed distinct synthetic routes.<sup>[6][7][8]</sup>

**BASF Synthesis (Wittig Reaction):**

The BASF synthesis is a  $C_{20} + C_{20} = C_{40}$  approach that utilizes the Wittig reaction, a powerful method for forming carbon-carbon double bonds.<sup>[6][9]</sup>

- **Starting Material:** The synthesis begins with the preparation of a  $C_{20}$  phosphonium salt.
- **Wittig Reaction:** The  $C_{20}$  phosphonium salt is reacted with a  $C_{20}$  aldehyde in the presence of a strong base to form the  $C_{40}$   $\beta$ -carotene molecule.
- **Purification:** The synthesized  $\beta$ -carotene is then purified through crystallization and other techniques to yield a high-purity product.

### Hoffmann-La Roche Synthesis (Grignard Reaction):

The Hoffmann-La Roche synthesis is a  $C_{19} + C_2 + C_{19} = C_{40}$  approach that employs the Grignard reaction.<sup>[6][7]</sup>

- **Starting Materials:** The synthesis involves the preparation of a  $C_{19}$  ketone and a  $C_2$  acetylene derivative.
- **Grignard Reaction:** The  $C_{19}$  ketone is reacted with the  $C_2$  acetylene Grignard reagent to form a  $C_{40}$  intermediate.
- **Subsequent Reactions:** The intermediate undergoes a series of reactions, including dehydration and rearrangement, to yield the final  $\beta$ -carotene product.
- **Purification:** The synthesized  $\beta$ -carotene is purified to meet the required specifications.

## Evolution of Analytical Techniques for Carotenoid Research

The advancement of analytical instrumentation has been a driving force in carotenoid research, enabling the separation, identification, and quantification of these complex molecules with increasing precision and sensitivity.

### Chromatography

Chromatography has been an indispensable tool for the separation and purification of carotenoids from complex mixtures.

- **Early Column Chromatography:** In the early 20th century, column chromatography using adsorbents like calcium carbonate and alumina was the primary method for separating carotenoids.<sup>[10]</sup> The different colored bands of the separated carotenoids moving down the column gave rise to the name "chromatography" (from the Greek for "color writing").
- **Paper Chromatography:** In the 1950s, paper chromatography on kieselguhr-impregnated paper was developed for the quantitative separation of carotenoids.<sup>[11]</sup>

- Thin-Layer Chromatography (TLC): TLC on silica gel or alumina plates offered a faster and more efficient method for carotenoid separation and is still used for qualitative analysis.[12]
- High-Performance Liquid Chromatography (HPLC): The advent of HPLC in the 1970s revolutionized carotenoid analysis. HPLC offers high resolution, sensitivity, and speed, and is the current gold standard for the separation and quantification of carotenoids. C18 and C30 reversed-phase columns are commonly used for this purpose.[10]
- Sample Preparation: A food or biological sample is homogenized and the carotenoids are extracted using an organic solvent, typically a mixture of hexane and acetone.[13][14] The extract may be saponified to remove interfering lipids.
- HPLC System: A standard HPLC system equipped with a photodiode array (PDA) detector is used.
- Column: A C30 reversed-phase column is commonly employed for the separation of carotenoid isomers.
- Mobile Phase: A gradient elution system is typically used, with a mixture of solvents such as methanol, methyl-tert-butyl ether, and water.
- Detection: The PDA detector is used to monitor the absorbance of the eluting carotenoids at their characteristic wavelengths (typically around 450 nm).
- Quantification: The concentration of each carotenoid is determined by comparing its peak area to that of a known standard.

## Spectroscopic Techniques

Spectroscopic methods have been crucial for the structural elucidation and quantification of carotenoids.

- UV-Visible Spectroscopy: Due to their extensive system of conjugated double bonds, carotenoids exhibit strong absorption in the ultraviolet-visible (UV-Vis) region of the electromagnetic spectrum.[15] UV-Vis spectroscopy is routinely used for the quantification of total carotenoids and for the preliminary identification of carotenoid classes based on their

characteristic absorption spectra.[16][17] The absorption maxima of  $\beta$ -carotene in ethanol are typically observed around 427 nm, 450 nm (strongest), and 466 nm.[15]

- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern of molecules. Early applications of MS in carotenoid research were limited, but with the development of soft ionization techniques such as Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI), MS has become a powerful tool for the identification and structural analysis of carotenoids, especially when coupled with HPLC (LC-MS).[18][19][20][21]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.  $^1\text{H}$  and  $^{13}\text{C}$  NMR, along with two-dimensional techniques like COSY and HMBC, have been instrumental in the definitive structural elucidation of new and complex carotenoids.[1][22][23][24]

## Quantitative Data in Carotenoid Research

Quantitative analysis has been fundamental to understanding the distribution and biological significance of carotenoids.

Table 1: Key Milestones in the Discovery and History of Carotenoid Research

Year	Milestone	Key Researcher(s)	Significance
1831	Isolation of "carotin" from carrots	H.W.F. Wackenroder	First isolation of a carotenoid. <a href="#">[2]</a> <a href="#">[3]</a>
1907	Determination of the empirical formula of $\beta$ -carotene (C <sub>40</sub> H <sub>56</sub> )	R. Willstätter & W. Mieg	Established the molecular composition of $\beta$ -carotene. <a href="#">[2]</a> <a href="#">[3]</a>
1919	Postulated the relationship between $\beta$ -carotene and vitamin A	H. Steenbock	First suggestion of the provitamin A activity of $\beta$ -carotene. <a href="#">[2]</a>
1930-1931	Elucidation of the structure of $\beta$ -carotene	P. Karrer	First structural determination of a vitamin or provitamin. <a href="#">[2]</a> <a href="#">[3]</a>
1950	First total synthesis of $\beta$ -carotene	P. Karrer, H.H. Inhoffen, et al.	Confirmed the structure and enabled large-scale production. <a href="#">[2]</a>
1954	Start of industrial production of $\beta$ -carotene	Hoffmann-La Roche	Made $\beta$ -carotene widely available for commercial use. <a href="#">[2]</a>
1970s	Development of HPLC for carotenoid analysis	Various researchers	Revolutionized the separation and quantification of carotenoids.

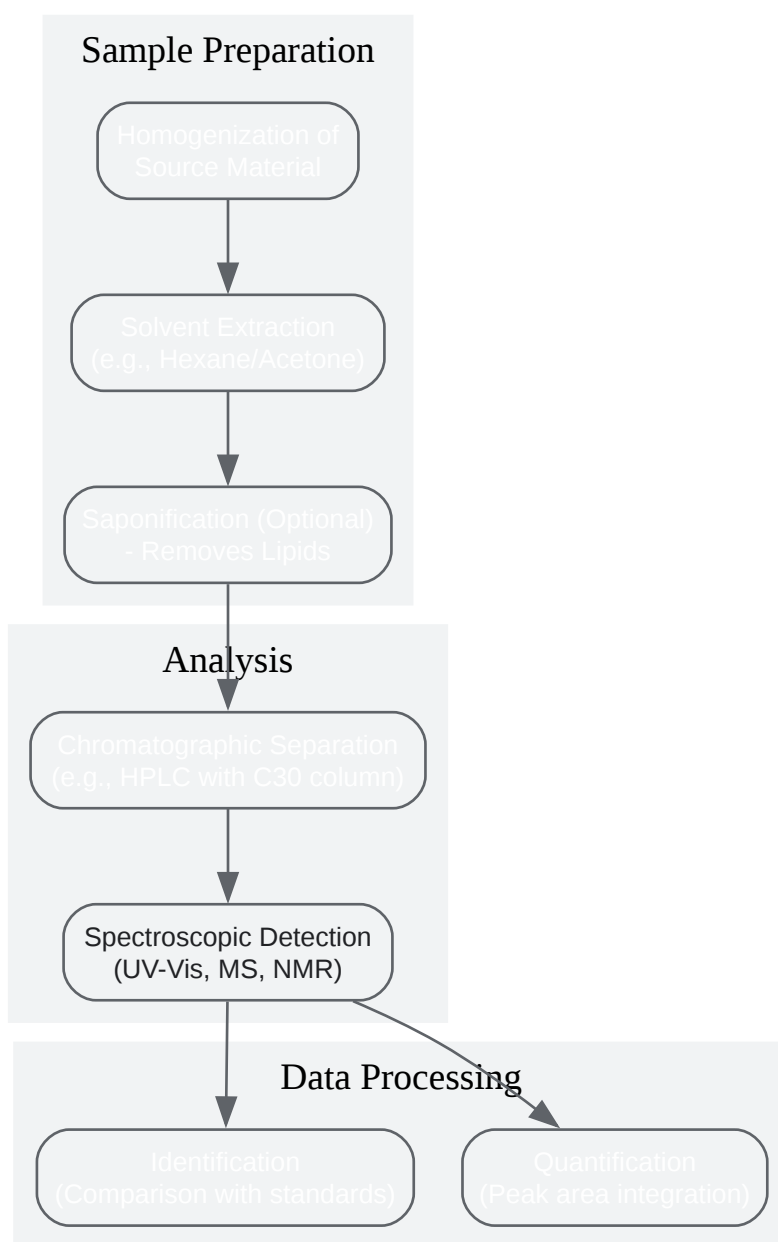
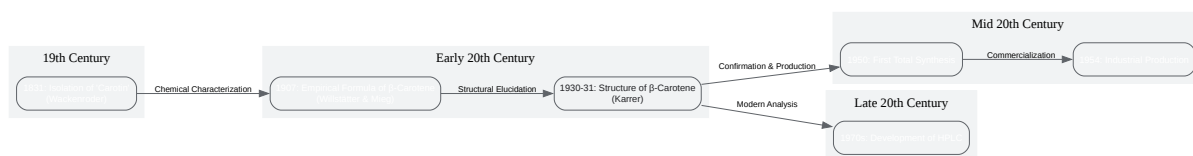
Table 2: Representative Yields of Carotenoid Extraction from Various Plant Sources



Plant Source	Carotenoid	Extraction Method	Yield (µg/g fresh weight)	Reference
Carrot	β-carotene	Solvent Extraction (Hexane:Acetone )	183	
Spinach	Lutein & β-carotene	Solvent Extraction (Hexane:Acetone )	56	
Tomato	Lycopene	Solvent Extraction (n-hexane/acetone)	94.7% recovery	[13]
Pumpkin Peel	Total Carotenoids	Ultrasound-Assisted Extraction (Corn Oil)	38.03	[25]
Flame Tree Flower	Auroxanthin	Solvent Extraction (Ethanol)	48.64	[26]

## Visualizing Key Concepts in Carotenoid Research

Diagrams generated using Graphviz (DOT language) provide a clear visual representation of important workflows and relationships in carotenoid research.



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- To cite this document: BenchChem. [A Technical Guide to the Discovery and History of Carotenoid Research]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171927#discovery-and-history-of-carotenoid-research>]

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